

Application Notes and Protocols for 5-Azacytidine-15N4 in Mass Spectrometry

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Compound of Interest

Compound Name: 5-Azacytidine-15N4

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This document provides detailed application notes and protocols for the use of **5-Azacytidine-15N4** in mass spectrometry-based analytical methods. The primary application of this isotopically labeled compound is as an internal standard for the accurate quantification of 5-Azacytidine (AZA) and its metabolites in biological matrices.

Introduction

5-Azacytidine (AZA) is a cytidine analogue and a DNA methyltransferase inhibitor used in the treatment of myelodysplastic syndrome (MDS) and chronic myelomonocytic leukemia (CMML). [1] Monitoring the intracellular dynamics and plasma concentrations of AZA is crucial for understanding its therapeutic efficacy and resistance mechanisms.[1] However, the chemical instability of AZA in aqueous solutions presents a significant analytical challenge.[1][2] The use of a stable isotope-labeled internal standard, such as **5-Azacytidine-15N4**, is essential for robust and accurate quantification by mass spectrometry, as it co-elutes with the analyte of interest and compensates for variations in sample preparation and instrument response.

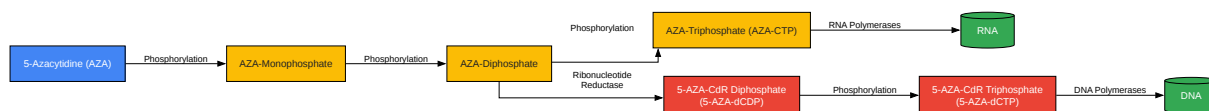
Key Applications

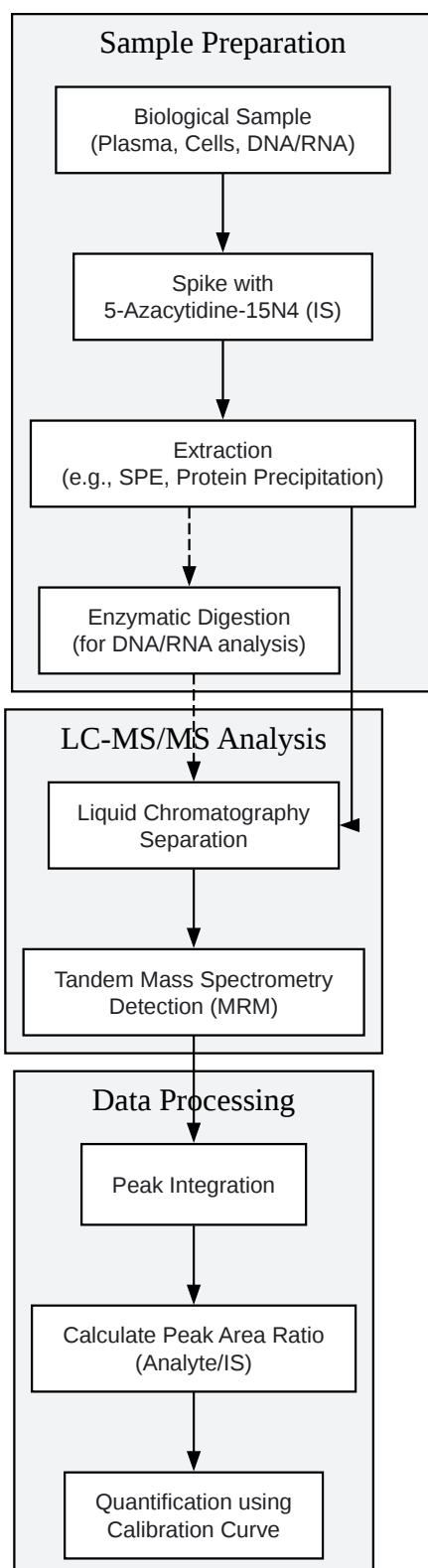
The primary application of **5-Azacytidine-15N4** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the following purposes:

- Pharmacokinetic Studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of 5-Azacytidine in plasma and other biological fluids.[3][4][5][6][7]
- Intracellular Drug Monitoring: Quantifying the uptake and metabolism of 5-Azacytidine within cells to understand its mechanism of action and resistance.[1]
- Genomic Incorporation Analysis: Measuring the incorporation of 5-Azacytidine into DNA and RNA, which is a key step in its therapeutic effect.[1][8]

Signaling and Metabolic Pathway

5-Azacytidine undergoes a series of metabolic steps to become active and incorporated into nucleic acids. The following diagram illustrates this pathway.





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- To cite this document: BenchChem. [Application Notes and Protocols for 5-Azacitidine-15N4 in Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545139#5-azacytidine-15n4-applications-in-mass-spectrometry]

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